

Unveiling the Cellular Interactions of MRS4719: A Technical Guide

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Compound of Interest

Compound Name: MRS4719

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This technical guide provides an in-depth analysis of the cellular targets of **MRS4719**, a potent and selective antagonist of the P2X4 receptor. Designed for researchers, scientists, and drug development professionals, this document outlines the core mechanism of action, presents key quantitative data, details experimental methodologies, and visualizes the associated signaling pathways.

Executive Summary

MRS4719 is a novel small molecule that has demonstrated significant potential in preclinical studies. Its primary cellular target has been identified as the P2X4 receptor, an ATP-gated ion channel implicated in various physiological and pathological processes, including neuroinflammation and chronic pain. By selectively antagonizing the P2X4 receptor, **MRS4719** inhibits ATP-induced intracellular calcium influx, a key signaling event downstream of receptor activation. This targeted action underlies its observed neuroprotective effects in models of ischemic stroke. This guide serves as a comprehensive resource on the cellular pharmacology of **MRS4719**.

Primary Cellular Target: P2X4 Receptor

The principal cellular target of **MRS4719** is the human P2X4 receptor, a member of the P2X family of ligand-gated ion channels. **MRS4719** acts as a potent antagonist at this receptor.

Quantitative Analysis of P2X4 Receptor Antagonism

The potency of **MRS4719** at the human P2X4 receptor was determined using a calcium influx assay in human embryonic kidney (HEK) cells overexpressing the receptor. The half-maximal inhibitory concentration (IC50) was found to be 0.503 μM .[\[1\]](#)[\[2\]](#)

Compound	Target	Assay Type	Cell Line	IC50 (μM)
MRS4719	Human P2X4 Receptor	Calcium Influx	HEK Cells	0.503

Selectivity Profile

The selectivity of **MRS4719** was assessed against other members of the P2X receptor family. These studies demonstrate that **MRS4719** is highly selective for the P2X4 receptor.

P2X Receptor Selectivity

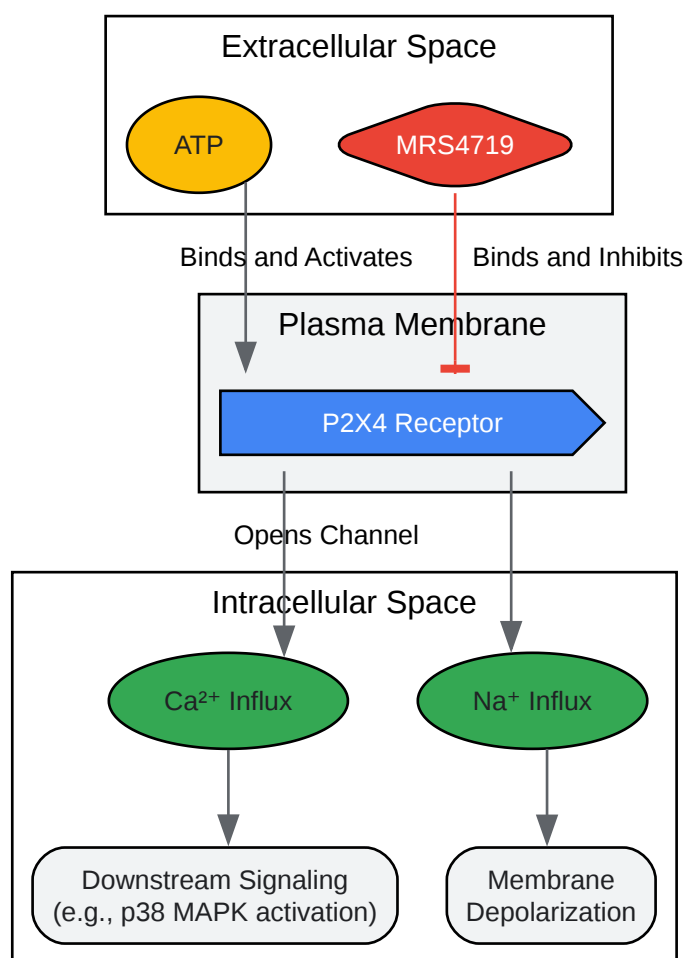
MRS4719 exhibited high selectivity for the human P2X4 receptor over other human P2X receptor subtypes, including P2X1, P2X2/3, and P2X3.[\[1\]](#)[\[2\]](#)

Receptor Subtype	Activity
Human P2X1	Selective
Human P2X2/3	Selective
Human P2X3	Selective

Note: Specific IC50 values for off-target P2X receptors were not provided in the primary literature.

Mechanism of Action and Signaling Pathway

MRS4719 exerts its pharmacological effect by antagonizing the P2X4 receptor. The binding of the endogenous ligand, adenosine triphosphate (ATP), to the P2X4 receptor normally triggers the opening of a non-selective cation channel, leading to an influx of sodium (Na^+) and calcium (Ca^{2+}) ions into the cell. This influx of cations results in membrane depolarization and the activation of various downstream signaling cascades. **MRS4719**, as an antagonist, likely binds to the receptor and prevents the conformational changes necessary for channel opening, thereby inhibiting the ATP-induced rise in intracellular calcium.



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P2X4 receptor signaling and **MRS4719** inhibition.

Key Experimental Protocols

The following sections provide detailed methodologies for the key experiments cited in the characterization of **MRS4719**.

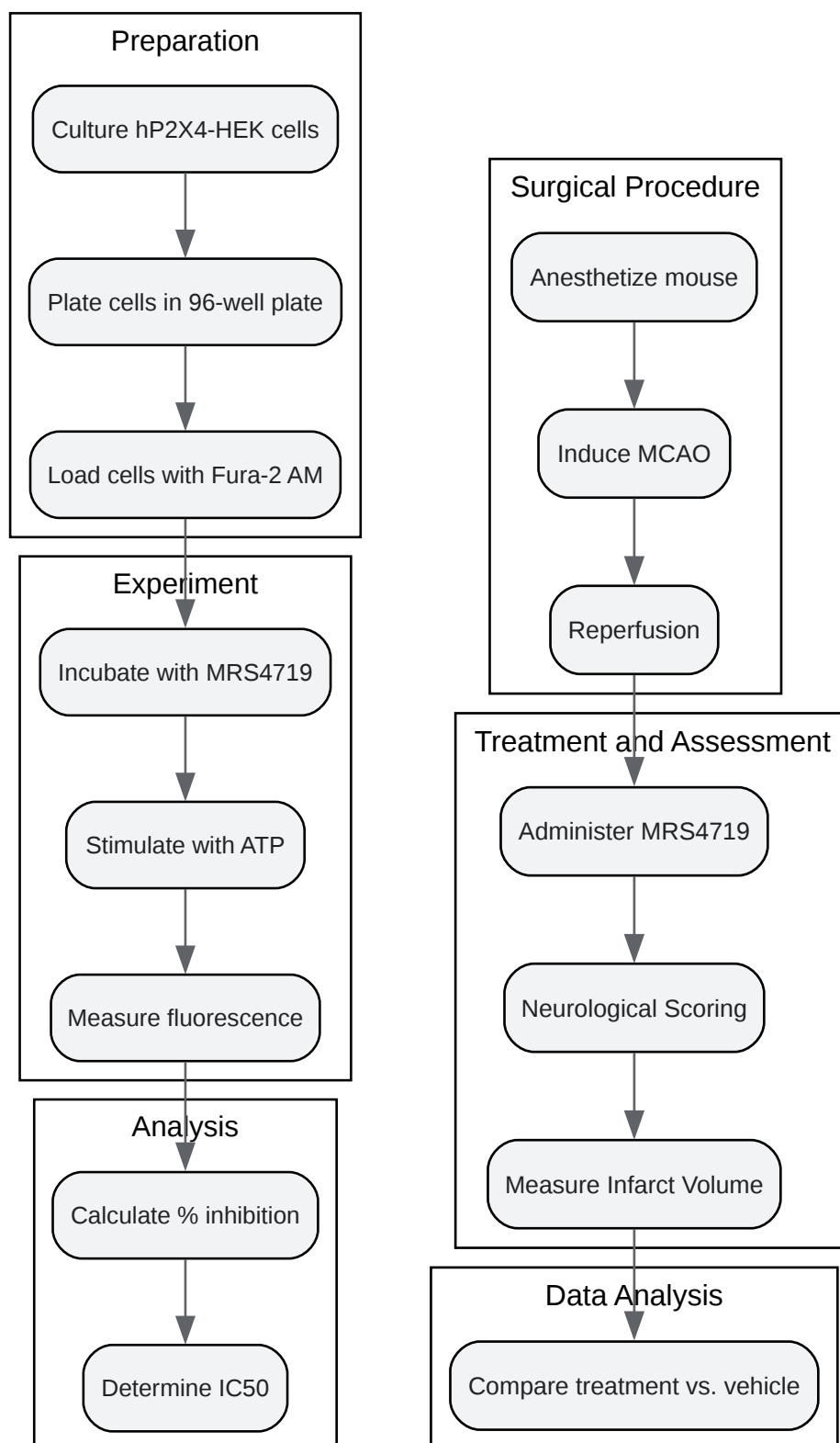
In Vitro: Calcium Influx Assay

This assay was employed to determine the potency and selectivity of **MRS4719** at the human P2X4 receptor.

Objective: To measure the ability of **MRS4719** to inhibit ATP-induced calcium influx in HEK cells stably expressing the human P2X4 receptor.

Methodology:

- **Cell Culture:** Human embryonic kidney (HEK) cells stably transfected with the human P2X4 receptor were cultured in appropriate media.
- **Cell Plating:** Cells were seeded into 96-well black-walled, clear-bottom plates and grown to confluence.
- **Dye Loading:** The cell culture medium was removed, and cells were incubated with a calcium-sensitive fluorescent dye (e.g., Fura-2 AM) in a physiological buffer at 37°C for a specified time.
- **Compound Incubation:** After washing to remove excess dye, cells were incubated with varying concentrations of **MRS4719** or vehicle control for a defined period.
- **Stimulation and Measurement:** The plate was placed in a fluorescence plate reader. ATP, at a concentration that elicits a submaximal response (e.g., EC80), was added to the wells to stimulate the P2X4 receptors. The resulting change in intracellular calcium concentration was measured by monitoring the fluorescence intensity.
- **Data Analysis:** The inhibitory effect of **MRS4719** was calculated as a percentage of the control response. IC50 values were determined by fitting the concentration-response data to a sigmoidal dose-response curve.



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References

- 1. Structure–Activity Relationship and Neuroprotective Activity of 1,5-Dihydro-2H-naphtho[1,2-b][1,4]diazepine-2,4(3H)-diones as P2X4 Receptor Antagonists - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Structure-Activity Relationship and Neuroprotective Activity of 1,5-Dihydro-2 H-naphtho[1,2- b][1,4]diazepine-2,4(3 H)-diones as P2X4 Receptor Antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]
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